

Application Notes and Protocols for Studying the Enzymatic Degradation of Dimethyl Pentadecanedioate

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Compound of Interest

Compound Name: Dimethyl Pentadecanedioate

Cat. No.: B1589842

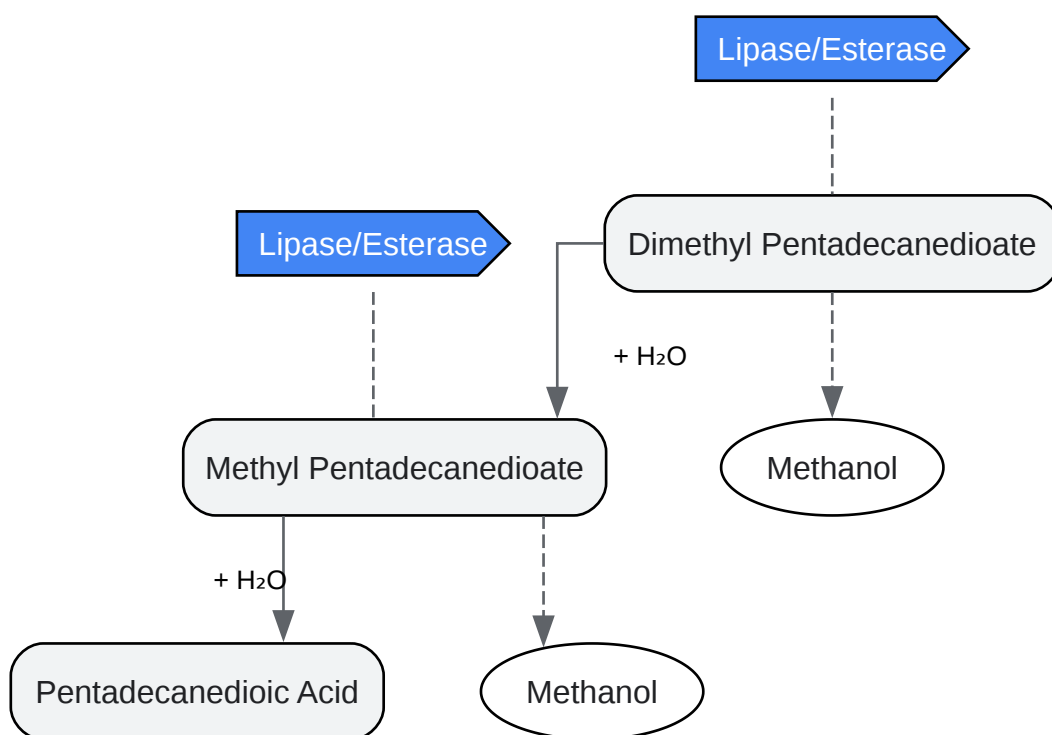
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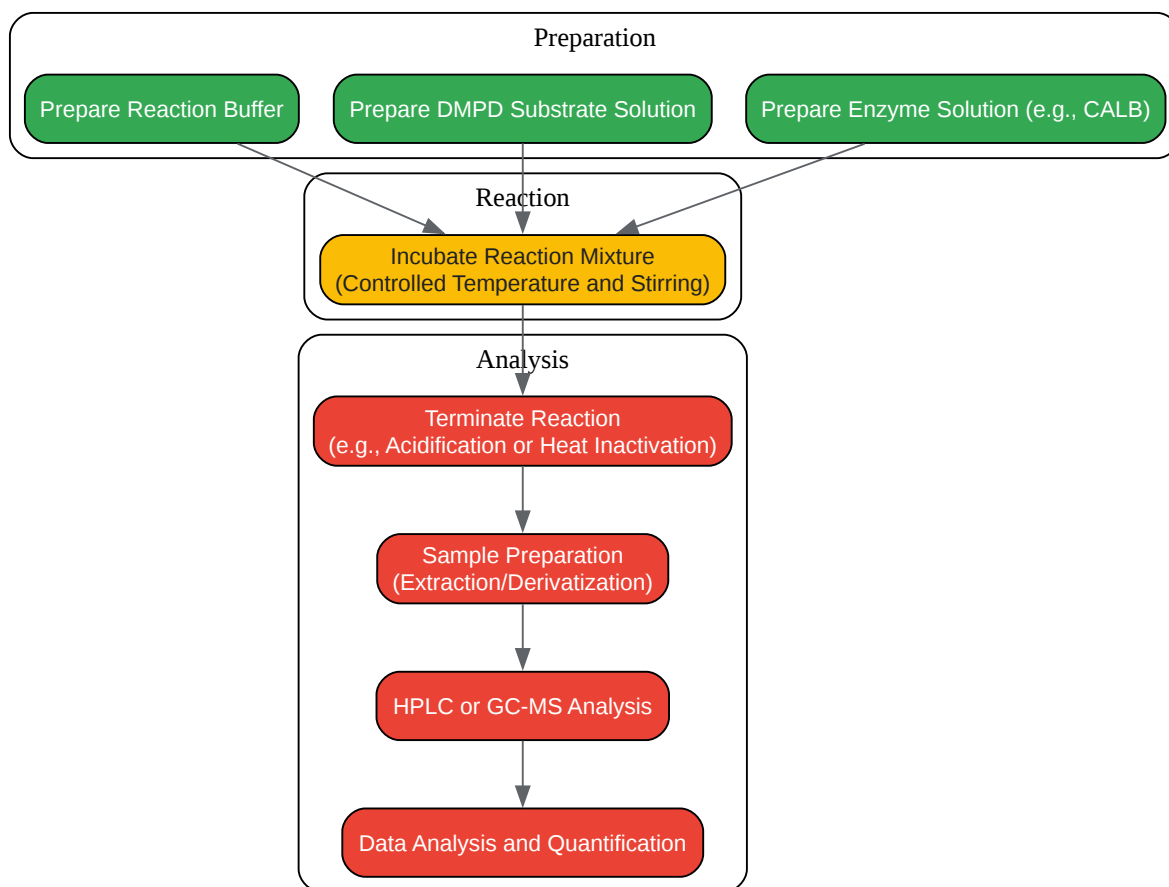
For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl Pentadecanedioate (DMPD) is a long-chain aliphatic diester with potential applications in various industries, including as a precursor for polymers and as a component in pharmaceutical formulations. Understanding its biodegradability is crucial for assessing its environmental fate and for its application in biological systems. This document provides detailed methodologies for studying the enzymatic degradation of DMPD, focusing on the use of lipases and esterases, which are the primary enzymes responsible for the hydrolysis of ester bonds.

The enzymatic degradation of DMPD proceeds via a two-step hydrolysis reaction, as illustrated in the signaling pathway below. Initially, one methyl ester group is hydrolyzed to produce the monoester, Methyl Pentadecanedioate, and methanol. Subsequently, the second methyl ester group is cleaved to yield Pentadecanedioic acid and another molecule of methanol.





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